

# H-Val-Gln-OH molecular weight and formula

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## Compound of Interest

Compound Name: *H-Val-Gln-OH*

Cat. No.: *B1365513*

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## An In-depth Technical Guide to **H-Val-Gln-OH**

This technical guide provides a detailed overview of the physicochemical properties of the dipeptide **H-Val-Gln-OH**, also known as Valyl-glutamine. The information is tailored for researchers, scientists, and professionals involved in drug development and other scientific endeavors where precise molecular data is essential.

## Core Molecular Data

The fundamental characteristics of **H-Val-Gln-OH** are summarized below. This data is critical for experimental design, analytical characterization, and computational modeling.

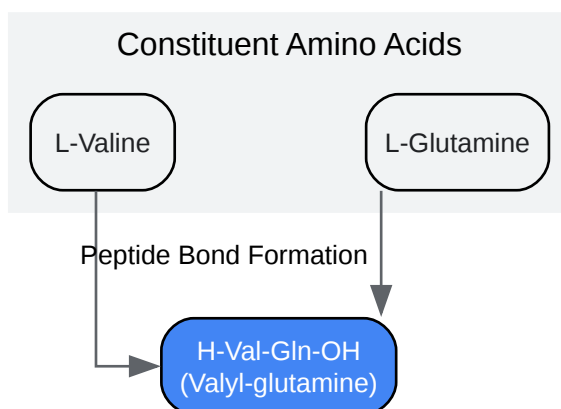
## Physicochemical Properties of **H-Val-Gln-OH**

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>19</sub> N <sub>3</sub> O <sub>4</sub>	[1][2]
Molecular Weight	245.28 g/mol	[1][2]
IUPAC Name	(2S)-5-amino-2-[[[(2S)-2-amino-3-methylbutanoyl]amino]-5-oxopentanoic acid	[1]
CAS Number	42854-54-6	
Synonyms	Val-Gln, Valylglutamine, L-valyl-L-glutamine, VQ dipeptide	
Physical Description	Solid	
LogP	-3.65 (Extrapolated)	

## Molecular Structure and Composition

**H-Val-Gln-OH** is a dipeptide composed of two amino acid residues, L-valine and L-glutamine, linked by a peptide bond. Understanding this fundamental structure is key to comprehending its biological function and chemical reactivity.

### Formation of H-Val-Gln-OH



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Diagram illustrating the composition of **H-Val-Gln-OH**.

## Further Research and Applications

As a dipeptide, **H-Val-Gln-OH** is of interest in various research areas, including its role as a metabolite. Its constituent amino acids, L-valine and L-glutamine, are fundamental components in protein biosynthesis. L-glutamine, in particular, plays a crucial role in cellular metabolism, including nucleotide synthesis and maintaining redox balance. The specific biological activities and potential therapeutic applications of the **H-Val-Gln-OH** dipeptide itself are subjects for ongoing scientific investigation.

Further in-depth analysis would require detailed experimental protocols for synthesis, purification, and biological assays, which are beyond the scope of this initial technical data sheet but can be developed based on specific research objectives.

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## References

- 1. Val-Gln | C<sub>10</sub>H<sub>19</sub>N<sub>3</sub>O<sub>4</sub> | CID 7016045 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. shop.bachem.com [shop.bachem.com]
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